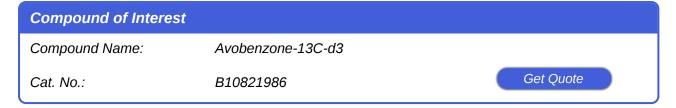


An In-depth Technical Guide to the Molecular Weight of Avobenzone-13C-d3

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed analysis of the molecular weight of the isotopically labeled compound **Avobenzone-13C-d3**. This information is critical for a variety of research applications, including its use as an internal standard in pharmacokinetic studies and mass spectrometry-based quantitative analyses.

Molecular Composition and Weight

Avobenzone-13C-d3 is a stable, isotopically labeled form of Avobenzone, a common UVA filter in sunscreens. The labeling involves the substitution of one carbon atom with its heavier isotope, carbon-13 (¹³C), and three hydrogen atoms with deuterium (D), the heavy isotope of hydrogen. This isotopic enrichment is crucial for its application as an internal standard, allowing for its differentiation from the unlabeled endogenous or administered compound.

The molecular formula for **Avobenzone-13C-d3** is C₁₉[¹³C]H₁₉D₃O₃.[1][2][3][4] Its molecular weight is 314.4 g/mol .[1]

Quantitative Data Summary

The table below summarizes the key quantitative data for **Avobenzone-13C-d3**.



Parameter	Value
Chemical Name	$1-[4-(1,1-dimethylethyl)phenyl]-3-[4-(methoxy ^{13}C-d_{3})phenyl]-1,3-propanedione$
Molecular Formula	С19[¹³ С]Н19D3O3
Molecular Weight	314.4 g/mol
Purity (deuterated forms)	≥99%

Experimental Protocols

The determination of the molecular weight of **Avobenzone-13C-d3** is typically achieved through mass spectrometry. A detailed experimental protocol for this determination is outlined below.

Objective: To confirm the molecular weight of **Avobenzone-13C-d3** using high-resolution mass spectrometry (HRMS).

Materials:

- Avobenzone-13C-d3 standard
- High-performance liquid chromatography (HPLC) grade acetonitrile
- HPLC grade water
- Formic acid (for mass spectrometry)
- High-resolution mass spectrometer (e.g., Orbitrap or TOF)

Procedure:

Sample Preparation: A stock solution of Avobenzone-13C-d3 is prepared by dissolving a precisely weighed amount of the compound in acetonitrile to a final concentration of 1 mg/mL. A working solution of 1 μg/mL is then prepared by diluting the stock solution with a 50:50 mixture of acetonitrile and water containing 0.1% formic acid.



- Mass Spectrometry Analysis: The working solution is infused directly into the mass spectrometer or injected via an HPLC system. The mass spectrometer is operated in positive ion mode, and the full scan mass spectrum is acquired over a mass-to-charge (m/z) range that includes the expected molecular ion.
- Data Analysis: The acquired mass spectrum is analyzed to identify the peak corresponding
 to the protonated molecule, [M+H]⁺. The accurate mass of this ion is measured, and the
 molecular weight is calculated by subtracting the mass of a proton. The isotopic pattern is
 also examined to confirm the presence of the ¹³C and deuterium labels.

Diagrams

The following diagrams illustrate the logical workflow for determining the molecular weight of **Avobenzone-13C-d3**.



Sample Preparation Weigh Avobenzone-13C-d3 Standard Dissolve in Acetonitrile (Stock Solution) Dilute to Working Solution (Acetonitrile/Water/Formic Acid) Mass Spectrometry Analysis Infuse/Inject Sample into Mass Spectrometer Acquire Full Scan Mass Spectrum (Positive Ion Mode) Data Analysis Identify Protonated Molecule [M+H]+ Measure Accurate Mass Confirm Isotopic Pattern Calculate Molecular Weight

Diagram 1: Workflow for Molecular Weight Determination of Avobenzone-13C-d3

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Caption: Workflow for Molecular Weight Determination.



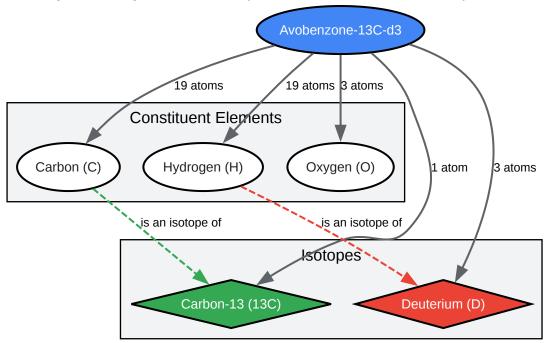


Diagram 2: Logical Relationship of Avobenzone-13C-d3 Components

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Caption: Constituent Elements and Isotopes.

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